

# An In-depth Technical Guide to 2-[(4-Aminobenzoyl)amino]benzoic Acid

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## Compound of Interest

Compound Name: 2-[(4-Aminobenzoyl)amino]benzoic acid

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## Abstract

This technical guide provides a comprehensive literature review of **2-[(4-Aminobenzoyl)amino]benzoic acid**, a molecule of interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific compound, this paper extrapolates its physicochemical properties, proposes a viable synthetic route, and discusses its potential biological activities and mechanisms of action based on the known characteristics of its constituent moieties, 4-aminobenzoic acid (PABA) and 2-aminobenzoic acid (anthranilic acid), and their derivatives. This guide aims to serve as a foundational resource for researchers interested in the synthesis, characterization, and evaluation of this and related compounds for therapeutic applications.

## Introduction

**2-[(4-Aminobenzoyl)amino]benzoic acid** is an aromatic compound that incorporates the structural features of both 4-aminobenzoic acid (PABA) and 2-aminobenzoic acid (anthranilic acid). PABA is a well-known precursor in the biosynthesis of folate in many organisms and has been utilized in sunscreens for its UV-filtering properties.<sup>[1]</sup> Anthranilic acid and its derivatives are known to possess a range of biological activities, including anti-inflammatory and analgesic effects.<sup>[2]</sup> The unique combination of these two pharmacophores in a single molecule suggests the potential for novel biological activities and therapeutic applications.

This document will systematically review the available information on the synthesis, chemical properties, and potential biological relevance of **2-[(4-Aminobenzoyl)amino]benzoic acid**, providing a roadmap for future research and development.

## Physicochemical Properties

While experimental data for **2-[(4-Aminobenzoyl)amino]benzoic acid** is not readily available in the reviewed literature, its properties can be predicted based on its structural components. A summary of the known properties of its parent molecules, 4-aminobenzoic acid and 2-aminobenzoic acid, is presented in Table 1.

Property	4-Aminobenzoic Acid (PABA)	2-Aminobenzoic Acid (Anthranilic Acid)	Predicted 2-[(4-Aminobenzoyl)amino]benzoic acid
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub> [1]	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	137.14 g/mol [1]	137.14 g/mol	256.26 g/mol
Appearance	White crystalline solid[1]	White to pale yellow crystalline powder	Likely a solid
Solubility	Slightly soluble in water[1]	Slightly soluble in water	Predicted to have low water solubility
pKa (carboxyl)	4.88[1]	~4.95	Expected to be in a similar range
pKa (amino)	2.42[1]	~2.1	The primary amine is expected to be more basic

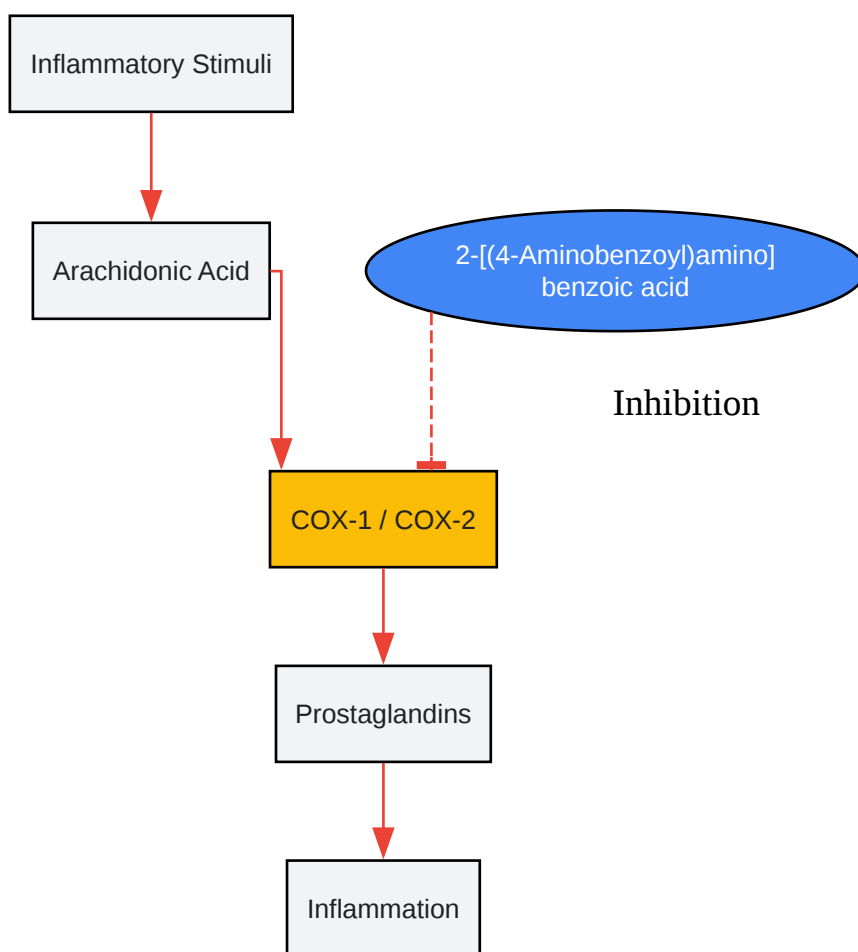
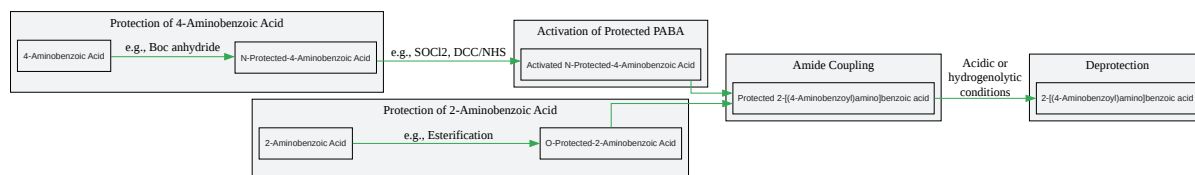
Table 1. Physicochemical Properties of 4-Aminobenzoic Acid, 2-Aminobenzoic Acid, and Predicted Properties of **2-[(4-Aminobenzoyl)amino]benzoic Acid**.

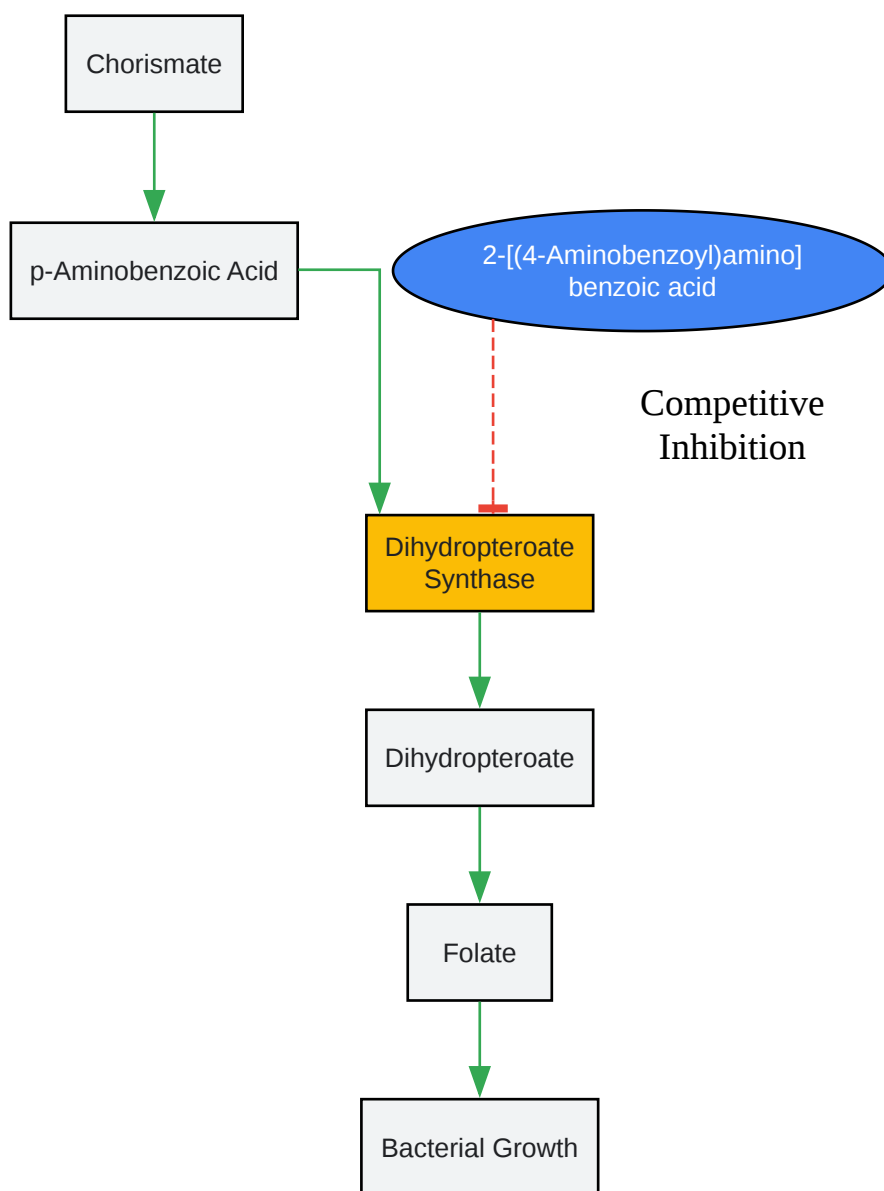
## Synthesis

A specific, detailed experimental protocol for the synthesis of **2-[(4-Aminobenzoyl)amino]benzoic acid** was not found in the reviewed literature. However, based

on standard organic chemistry principles and published methods for the synthesis of similar amide compounds, a plausible synthetic route is proposed. The most straightforward approach would involve the amide coupling of 4-aminobenzoic acid and 2-aminobenzoic acid. Due to the presence of both amino and carboxylic acid groups on each molecule, protecting groups would be necessary to ensure selective amide bond formation.

A potential synthetic workflow is outlined below:





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## References

- 1. infrared spectrum of benzoic acid  $C_7H_6O_2$   $C_6H_5COOH$  prominent wavenumbers  $cm^{-1}$  detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 2. rsc.org [rsc.org]
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